

Technical Guide: Physicochemical Profiling of Chlorpheniramine N-Oxide Dihydrochloride

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Compound of Interest

Compound Name: *Chlorpheniramine N-Oxide Dihydrochloride*
Cat. No.: *B12293928*

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Executive Summary

In the development of antihistaminic formulations, the stability and purity of the Active Pharmaceutical Ingredient (API) are paramount. **Chlorpheniramine N-Oxide Dihydrochloride** represents a critical quality attribute (CQA) as both a primary oxidative degradation product and a major metabolic derivative of Chlorpheniramine.

This guide provides an in-depth physicochemical analysis of this specific salt form. Unlike the parent maleate salt, the N-oxide dihydrochloride presents unique solubility, hygroscopicity, and chromatographic challenges. Understanding these properties is essential for establishing robust analytical methods (HPLC/LC-MS) and ensuring regulatory compliance (ICH Q3A/B) regarding impurity limits.

Chemical Identity & Structural Analysis[1][2]

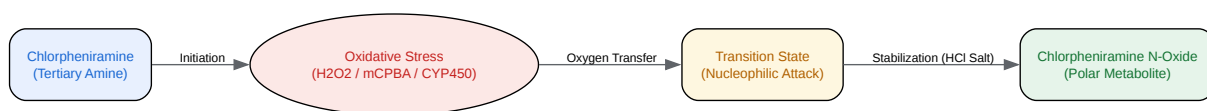
The N-oxide moiety introduces a polar, coordinate covalent bond (

) to the tertiary amine, significantly altering the electronic landscape of the molecule compared to the parent drug.

Attribute	Detail
Chemical Name	3-(4-Chlorophenyl)-N,N-dimethyl-3-(pyridin-2-yl)propan-1-amine N-oxide dihydrochloride
CAS Number	120244-82-8 (Often cited for the moiety; specific salt forms may vary in registry)
Molecular Formula	<code>ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted"></code>
Molecular Weight	363.71 g/mol (Salt) / 290.79 g/mol (Base)
Stereochemistry	Contains one chiral center at the propyl carbon; typically encountered as a racemate in conjunction with racemic Chlorpheniramine.[1][2][3]
Salt Form	Dihydrochloride (2HCl). The protonation occurs at the pyridine nitrogen and potentially stabilizes the N-oxide oxygen via hydrogen bonding.

Structural Visualization

The formation of the N-oxide occurs at the aliphatic tertiary amine, not the pyridine ring. This oxidation renders the side chain more hydrophilic.



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Figure 1: Oxidative pathway transforming Chlorpheniramine to its N-Oxide derivative. The reaction is driven by nucleophilic attack of the tertiary nitrogen on an electrophilic oxygen source.

Physicochemical Profile

The "Dihydrochloride" designation is critical. While the free base N-oxide is often an oil or a low-melting waxy solid, the dihydrochloride salt is engineered for better isolation, though it remains challenging to handle.

Solubility & Hygroscopicity

- **Water Solubility:** High. The ionic nature of the dihydrochloride salt, combined with the polarity of the N-oxide bond, makes this compound significantly more water-soluble than Chlorpheniramine Maleate.
- **Organic Solvents:** Soluble in Methanol (MeOH) and Dimethyl Sulfoxide (DMSO).^[4] Limited solubility in non-polar solvents (Hexane, Toluene).
- **Hygroscopicity:** High. The salt is prone to absorbing atmospheric moisture.
 - **Experimental Implication:** Reference standards must be weighed rapidly or in a controlled humidity environment (glove box) to prevent weighing errors that lead to quantitation bias.

Thermal Properties

- **Melting Point:** Data varies by hydration state.
 - **Free Base:**^[3]^[5]^[6] ~66–78°C.^[7]
 - **Dihydrochloride Salt:** Typically decomposes upon melting. Often reported as an off-white solid with no sharp melting point due to hygroscopic water uptake lowering the transition temperature.
- **Stability:** The N-oxide bond is thermally labile. At high temperatures (>100°C), it can undergo Cope Elimination, reverting to a hydroxylamine or forming an alkene degradation product.

Analytical Characterization & Detection

Detecting Chlorpheniramine N-Oxide requires separating a highly polar species from a relatively hydrophobic API.

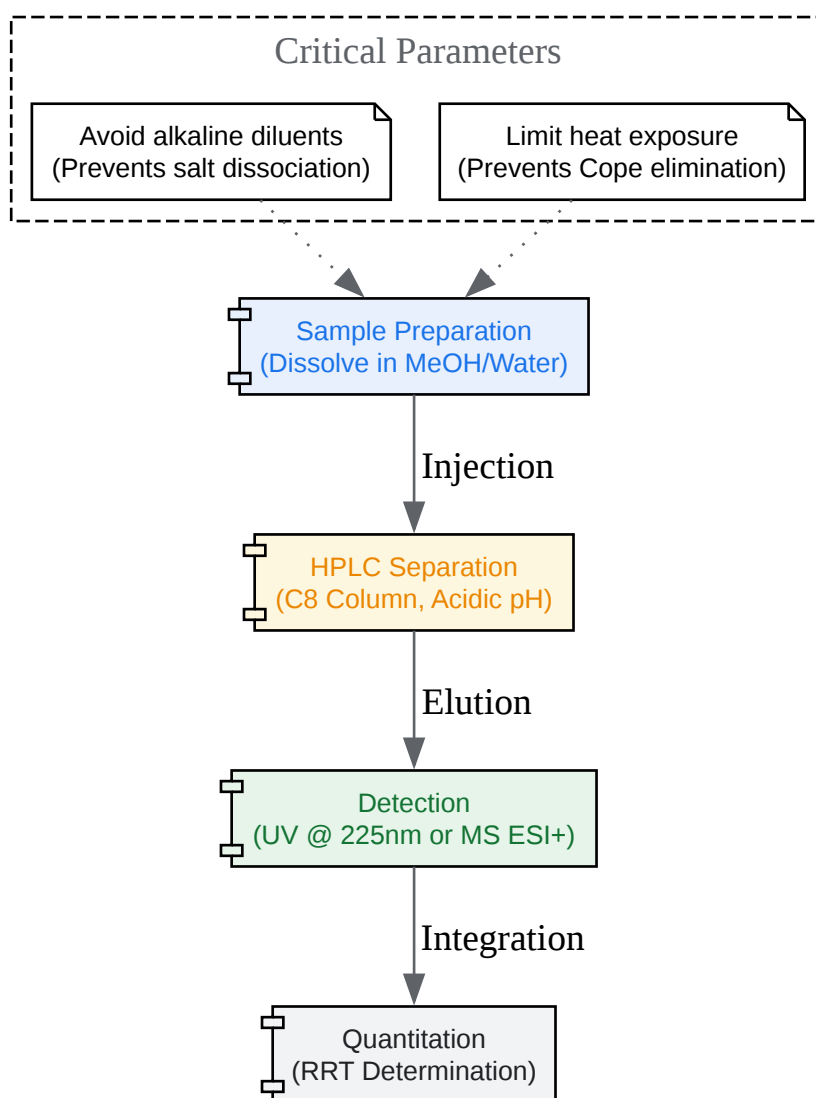
HPLC Method Development Strategy

Standard C18 columns often fail to retain the N-oxide sufficiently due to its polarity, causing it to elute in the void volume.

- Column Selection: C8 (Octyl) or Phenyl-Hexyl phases are preferred. A "Bidentate C8" column provides excellent stability and retention for polar amines.
- Mobile Phase: Requires ion-pairing or acidic pH control.
 - Buffer: 0.05% Trifluoroacetic acid (TFA) or Formic Acid.
 - Organic: Acetonitrile (ACN).
- Detection: UV absorption at 225 nm (Pyridine ring absorption).

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization, Positive mode).
- Key Fragment: The N-oxide typically shows a characteristic loss of oxygen [M-16] or loss of the side chain.
- m/z: [M+H]⁺ = 291.1 (Base mass protonated).



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Figure 2: Analytical workflow for the isolation and quantification of Chlorpheniramine N-Oxide impurities.

Regulatory & Safety Context

Impurity Classification

- USP/EP Status: Chlorpheniramine N-Oxide is a "Specified Impurity."
- Reporting Threshold: Typically >0.1%.
- Identification Threshold: >0.2%.

- Qualification Threshold: >0.5% (Requires toxicological data if exceeded).

Handling Protocols

- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen).
- Container: Amber glass vials (light sensitive) with tight seals (hygroscopic).
- Safety: Treat as a pharmacologically active substance. Wear P2/N95 respiratory protection during weighing.

Synthesis & Formation Mechanism[8]

The formation of the N-oxide is a common degradation pathway in liquid formulations exposed to headspace oxygen or peroxides in excipients (e.g., Povidone).

- Oxidant: Hydrogen Peroxide () or m-Chloroperbenzoic acid (m-CPBA).
- Substrate: Chlorpheniramine Maleate.
- Reaction: The lone pair on the tertiary nitrogen attacks the electrophilic oxygen.
- Workup: Acidification with HCl gas/solution yields the Dihydrochloride salt, precipitating from non-polar solvents like ether.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 46781011, Chlorpheniramine N-oxide. Retrieved from [\[Link\]](#)[1]
- United States Pharmacopeia (USP). Chlorpheniramine Maleate Monograph: Impurity Profiling. (Access via USP-NF Online).
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